

# Physical and chemical properties of (6-Methoxypyridin-2-YL)methanol

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## Compound of Interest

Compound Name: (6-Methoxypyridin-2-YL)methanol

Cat. No.: B151914

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## An In-depth Technical Guide to (6-Methoxypyridin-2-YL)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **(6-Methoxypyridin-2-YL)methanol**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document consolidates available data on its structure, properties, synthesis, and potential applications, offering a valuable resource for professionals in research and development.

## Chemical Identity and Physical Properties

**(6-Methoxypyridin-2-YL)methanol**, identified by the CAS number 63071-12-5, is a substituted pyridine derivative. Its fundamental properties are summarized in the table below. The compound is typically supplied as a solid, often in a lyophilized powder form, and requires storage at low temperatures (-20°C) to ensure its stability.<sup>[1]</sup>

Property	Value	Reference(s)
CAS Number	63071-12-5	[1][2][3][4][5]
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO <sub>2</sub>	[1][2][3][4]
Molecular Weight	139.15 g/mol	[2][4]
Physical Form	Solid, Lyophilized Powder	[1]
Melting Point	No data available	
Boiling Point	No data available	
Solubility	No specific data available. General solubility for similar small polar molecules suggests solubility in polar organic solvents.	

## Structure:



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